4-[2-(4-Fluorophenyl)ethyl]-piperidine HCl molecular structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-[2-(4-Fluorophenyl)ethyl]-piperidine HCl*
CAS No.:	*148135-87-9*
Cat. No.:	*B600143*

Get Quote

An In-Depth Technical Guide to the Molecular Structure, Synthesis, and Characterization of **4-[2-(4-Fluorophenyl)ethyl]-piperidine HCl**

Abstract: This technical guide provides a comprehensive overview of 4-[2-(4-Fluorophenyl)ethyl]-piperidine hydrochloride, a key heterocyclic scaffold relevant to contemporary drug discovery and development. The document delineates the molecule's structural attributes, physicochemical properties, and detailed synthetic pathways. Furthermore, it establishes a robust framework for its analytical characterization using modern spectroscopic techniques, including Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). The methodologies are presented with an emphasis on the underlying scientific principles, offering researchers and drug development professionals a practical and authoritative resource for their work with this compound and its derivatives.

Introduction and Molecular Overview

The piperidine ring is a ubiquitous structural motif in medicinal chemistry, found in numerous FDA-approved drugs and clinical candidates.[1] Its saturated, six-membered heterocyclic

© 2026 BenchChem. All rights reserved.

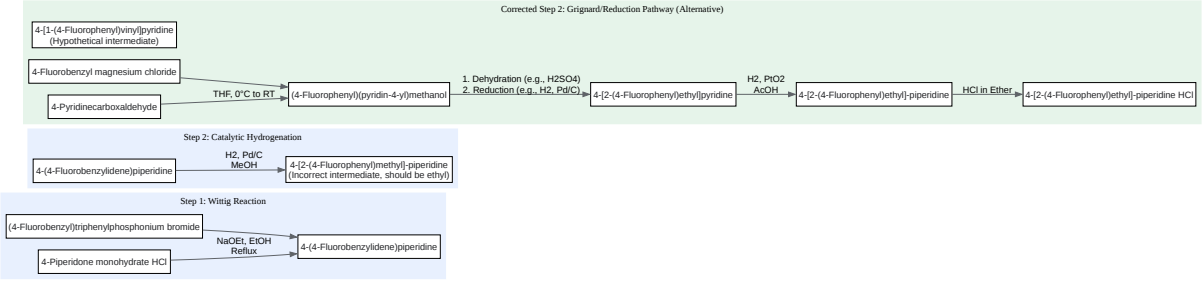
structure allows for precise three-dimensional positioning of substituents, making it an ideal scaffold for targeting a wide array of biological receptors. The specific compound, **4-[2-(4-Fluorophenyl)ethyl]-piperidine HCl**, combines this privileged heterocycle with a fluorinated phenyl moiety. The introduction of a fluorine atom is a common strategy in medicinal chemistry to modulate metabolic stability, binding affinity, and pharmacokinetic properties. This guide will dissect the molecule's core features from first principles.

IUPAC Nomenclature and Structural Representation

- Systematic Name: 4-[2-(4-Fluorophenyl)ethyl]-piperidine hydrochloride
- Molecular Formula: $C_{13}H_{19}ClFN$
- CAS Number: While a specific CAS number for the HCl salt is not readily available in public databases, the parent compound, 4-(4-Fluorophenyl)piperidine, has the CAS number 37656-48-7.[2]

The hydrochloride salt form enhances the compound's stability and aqueous solubility, which is a critical consideration for pharmaceutical formulation and biological assays.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Proposed synthetic workflow for the target molecule.

Detailed Experimental Protocol (Based on the Pyridine Pathway)

This protocol outlines a reliable method starting from 4-[2-(4-fluorophenyl)ethyl]pyridine, which can be synthesized via several standard organometallic routes.

Step 1: Synthesis of 4-[2-(4-Fluorophenyl)ethyl]pyridine

© 2026 BenchChem. All rights reserved.

- Causality: This step creates the core carbon skeleton. A Wittig-type reaction between 4-pyridinecarboxaldehyde and (4-fluorobenzyl)triphenylphosphonium bromide followed by reduction of the resulting stilbene derivative is a viable, albeit multi-step, approach. A more direct route involves the Suzuki or Negishi cross-coupling of a 4-halopyridine with a suitable organometallic partner, followed by side-chain modification. For this guide, we assume the starting pyridine is available.

Step 2: Catalytic Hydrogenation of the Pyridine Ring

- Expertise & Causality: The reduction of a pyridine ring to a piperidine is a classic transformation. Platinum oxide (PtO_2, Adam's catalyst) in an acidic medium like acetic acid is highly effective for this purpose. The acid protonates the pyridine nitrogen, activating the ring towards hydrogenation and preventing catalyst poisoning. The reaction is typically performed under a hydrogen atmosphere.

- Reaction Setup: To a 250 mL hydrogenation flask, add 4-[2-(4-fluorophenyl)ethyl]pyridine (5.0 g, 24.8 mmol) and glacial acetic acid (50 mL).

- Catalyst Addition: Carefully add Platinum(IV) oxide (PtO_2, 0.25 g, 5 mol%).

- Hydrogenation: Secure the flask to a Parr hydrogenation apparatus. Purge the system with nitrogen gas, then with hydrogen gas. Pressurize the vessel to 50 psi with hydrogen.

- Reaction Monitoring: Shake the reaction mixture at room temperature. The reaction progress can be monitored by the cessation of hydrogen uptake. Typically, this takes 12-24 hours.

- Work-up: Once the reaction is complete, carefully vent the hydrogen and purge with nitrogen. Filter the reaction mixture through a pad of Celite® to remove the platinum catalyst. Wash the Celite pad with methanol.

- Isolation of Free Base: Concentrate the filtrate under reduced pressure to remove the acetic acid and methanol. Dissolve the residue in water (50 mL) and cool in an ice bath. Basify the solution to pH > 12 by the slow addition of 6N NaOH solution.

- Extraction: Extract the aqueous layer with dichloromethane (3 x 50 mL). Combine the organic layers, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the crude 4-[2-(4-Fluorophenyl)ethyl]-piperidine as an oil.

© 2026 BenchChem. All rights reserved.

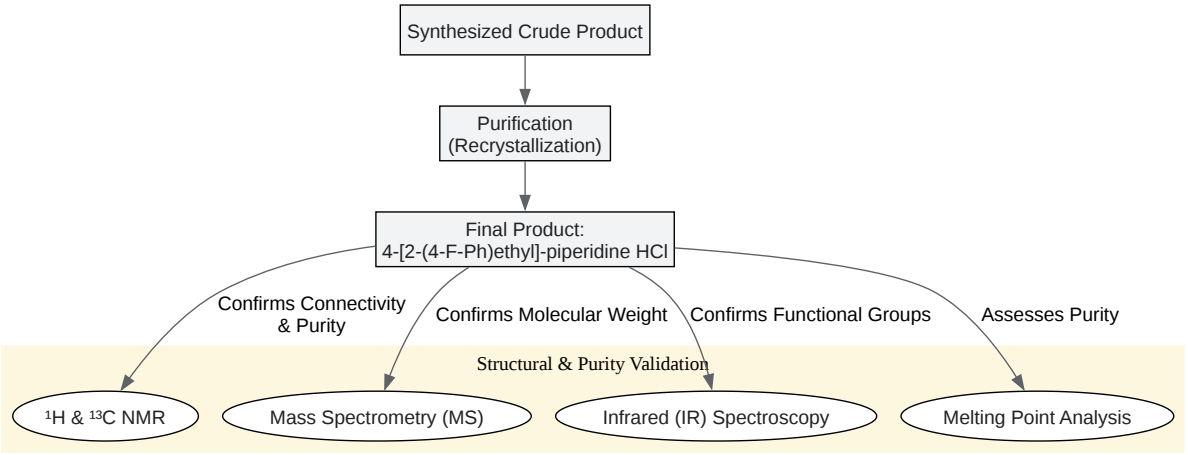
Step 3: Formation of the Hydrochloride Salt

- Trustworthiness & Validation: Converting the free base to its hydrochloride salt serves two purposes: it provides a stable, crystalline solid that is easier to handle and purify, and the melting point of the salt is a sharp, reliable indicator of purity.
- Salt Formation: Dissolve the crude piperidine free base from the previous step in diethyl ether (50 mL).
- Precipitation: While stirring, slowly add a 2.0 M solution of hydrogen chloride in diethyl ether dropwise until no further precipitation is observed.
- Isolation: Collect the resulting white precipitate by vacuum filtration. Wash the solid with cold diethyl ether.
- Purification: Dry the solid under vacuum. If necessary, the product can be recrystallized from isopropanol or an ethanol/ether mixture to yield the pure **4-[2-(4-Fluorophenyl)ethyl]-piperidine HCl**. [3]

Analytical Characterization: A Self-Validating System

The successful synthesis must be validated by a suite of analytical techniques. Each method provides orthogonal information, collectively confirming the molecular structure and assessing purity.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for analytical validation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the most powerful tool for elucidating the precise connectivity of the molecule. Spectra should be recorded in a suitable deuterated solvent, such as DMSO-d_6 or D_2O.

- ^{1}H NMR Spectroscopy (500 MHz, DMSO-d_6):
  - Aromatic Protons: Expect two doublets (or a multiplet resembling an AA'BB' system) between δ 7.0-7.4 ppm, integrating to 4H total. The protons ortho to the fluorine will be coupled to it, showing a characteristic doublet of triplets.
  - Piperidine Protons (N-H): A broad singlet may be visible above δ 8.0 ppm for the two N-H protons of the ammonium salt.

© 2026 BenchChem. All rights reserved.

- Piperidine Protons (CH): The aliphatic protons on the piperidine ring will appear as complex multiplets between δ 1.2-3.5 ppm. The axial and equatorial protons will have different chemical shifts and coupling constants.
- Ethyl Linker Protons: Two triplets will be observed around δ 2.5-2.8 ppm and δ 1.5-1.8 ppm, each integrating to 2H, corresponding to the -CH_2-CH_2- bridge.

- ^{13}C NMR Spectroscopy (125 MHz, DMSO-d_6):
  - Aromatic Carbons: Expect 4 signals for the fluorophenyl ring. The carbon directly attached to the fluorine will show a large one-bond coupling constant ($^1JCF \approx 245$ Hz). The other aromatic carbons will also show smaller C-F couplings.
  - Piperidine Carbons: Signals for the piperidine ring carbons will appear in the aliphatic region, typically between δ 25-50 ppm.
  - Ethyl Linker Carbons: Two signals for the ethyl bridge carbons will be present around δ 30-40 ppm.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. Using electrospray ionization (ESI) in positive mode is ideal for this molecule.

- Expected Ion: The analysis will detect the cationic form of the free base (after loss of HCl).
- $[M+H]^+$: The expected exact mass for $[C_{13}H_{19}FN + H]^+$ is 224.1553. High-resolution mass spectrometry (HRMS) should be used to confirm this value to within 5 ppm, which provides unambiguous confirmation of the elemental composition.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups present in the molecule. The spectrum is typically acquired using a KBr pellet or as a thin film.

- N-H Stretch: A strong, broad absorption band will be present in the range of 2400-2800 cm^{-1}, characteristic of the ammonium (R_3N^+-H) stretch in the hydrochloride salt. [4]* C-H Stretch (Aromatic): Peaks will appear just above 3000 cm^{-1}.

© 2026 BenchChem. All rights reserved.

- C-H Stretch (Aliphatic): Strong peaks will appear just below 3000 cm^{-1}, typically in the 2850-2950 cm^{-1} range. [4]* C=C Stretch (Aromatic): Medium intensity peaks around 1600 cm^{-1} and 1500 cm^{-1}.

- C-F Stretch: A strong, characteristic absorption will be present in the fingerprint region, typically around 1220-1240 cm^{-1}, corresponding to the C-F bond of the fluorophenyl group.

Pharmacological Context and Significance

Derivatives of 4-arylpiperidine are of significant interest in drug development, particularly for central nervous system (CNS) disorders. The parent structure, paroxetine, is a selective serotonin reuptake inhibitor (SSRI) used to treat depression and anxiety disorders. [5]The 4-[2-(4-Fluorophenyl)ethyl]-piperidine scaffold can be considered a key building block for exploring new chemical space around this and other CNS targets.

Research into related structures has shown activity as:

- Opioid Receptor Ligands: 4-substituted piperidines have been investigated as ligands with mixed agonist/antagonist profiles at mu (μ) and delta (δ) opioid receptors. [6]* Dopamine Transporter (DAT) Ligands: N-substituted derivatives of related piperidines show high affinity for the dopamine transporter, making them relevant for conditions like ADHD and substance abuse disorders. [7]* Antihypertensive Agents: Certain complex piperidine derivatives have been evaluated as T-type Ca^{2+} channel blockers for the treatment of hypertension. [8]* Antipsychotics: The combination of a piperidine ring and a fluorophenyl group is found in compounds with high affinity for dopamine D_4 and serotonin 5-HT_2A receptors, targets for atypical antipsychotics. [9] The title compound serves as a valuable starting point or intermediate for the synthesis of libraries of novel compounds aimed at these and other biological targets. Its well-defined structure and accessible synthesis make it an important tool for medicinal chemists and pharmacologists.

Conclusion

This guide has provided a detailed technical overview of **4-[2-(4-Fluorophenyl)ethyl]-piperidine HCl**, from its fundamental structure to its synthesis and rigorous characterization. The provided protocols and analytical framework are designed to be both informative for experienced researchers and instructive for those new to the field. By understanding the

© 2026 BenchChem. All rights reserved.

causality behind the experimental choices and employing a self-validating system of analysis, scientists can confidently synthesize and utilize this important chemical entity in their research and development endeavors.

References

- PubChem. (n.d.). 4-(4-Fluorophenyl)piperidine. National Center for Biotechnology Information. Retrieved from [Link]
- Frontiers in Pharmacology. (2022). Structure-Activity Relationship Studies of 4-((4-(2-fluorophenyl)piperazin-1-yl)methyl)-6-imino-N-(naphthalen-2-yl)-1,3,5-triazin-2-amine (FPMINT) Analogues as Inhibitors of Human Equilibrative Nucleoside Transporters. Retrieved from [Link]
- Defense Technical Information Center. (n.d.). Piperidine Synthesis. Retrieved from [Link]
- PubMed. (n.d.). Synthesis and evaluation of 4-substituted piperidines and piperazines as balanced affinity μ opioid receptor (MOR) agonist/δ opioid receptor (DOR) antagonist ligands. Retrieved from [Link]
- ResearchGate. (2018). Mass spectrometry for characterization of homologous piperidine alkaloids and their activity as acetylcholinesterase inhibitors. Retrieved from [Link]
- Google Patents. (n.d.). WO2001002357A2 - Process for the synthesis of 4-(4'-fluorophenyl)-piperidines.
- United Nations Office on Drugs and Crime. (n.d.). Recommended methods for the Identification and Analysis of Piperazines in Seized Materials. Retrieved from [Link]
- PubMed. (2011). Synthesis and pharmacological evaluation of 1-alkyl-N-[2-ethyl-2-(4-fluorophenyl)butyl]piperidine-4-carboxamide derivatives as novel antihypertensive agents. Retrieved from [Link]
- Royal Society of Chemistry. (n.d.). Mild general synthesis of 4-substituted piperidines. Retrieved from [Link]
- PrepChem.com. (n.d.). Synthesis of 4-(4-fluorobenzoyl)piperidine hydrochloride. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- SciELO. (n.d.). Electrospray ionization mass spectrometry screening of piperidine alkaloids from Senna spectabilis (Fabaceae) extracts. Retrieved from [Link]
- SciSpace. (2019). 1-(4-chlorophenyl) piperazine: ft-ir, raman, nmr and theoretical studies. Retrieved from [Link]
- MDPI. (n.d.). Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications. Retrieved from [Link]
- ResearchGate. (n.d.). Piperidine Derivatives: Recent Advances in Synthesis and Pharmacological Applications. Retrieved from [Link]
- YouTube. (2024). Preparation of Piperidines, Part 3: Substituted at Position 4. Retrieved from [Link]
- MDPI. (n.d.). Synthesis, Dynamic NMR Characterization, and XRD Study of 2,4-Difluorobenzoyl-Substituted Piperazines. Retrieved from [Link]
- Google Patents. (n.d.). CS248547B1 - Process for preparing 2-piperidinoethyl chloride hydrochloride.
- The Royal Society of Chemistry. (n.d.). Supporting Information. Retrieved from [Link]
- MDPI. (n.d.). Design, Characterization, and Hematopoietic Efficacy of a Fluorinated Pyrazolopiperidine Inclusion Complex. Retrieved from [Link]
- ResearchGate. (n.d.). Infrared spectrum (FTIR) of 4-methoxyphencyclidine HCl. Retrieved from [Link]
- Hindawi. (n.d.). N-(4-aminophenyl)piperidine Derivatization to Improve Organic Acid Detection with Supercritical Fluid Chromatography. Retrieved from [Link]
- PubMed. (n.d.). Structure-activity relationships of substituted N-benzyl piperidines in the GBR series. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Piperidine synthesis. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). Synthesis, Crystal Structure, Hirshfeld Surface Analysis, DFT, Molecular Docking and Molecular dynamic simulation studies. Retrieved from [Link]
- PubMed. (n.d.). In vitro and in vivo pharmacological profile of 4-(4-fluorobenzylidene)-1-[2-[5-(4-fluorophenyl)-1H-pyrazol-4-yl] ethyl] piperidine (NRA0161). Retrieved from [Link]
- PubMed Central. (n.d.). Synthesis, crystal structure, Hirshfeld surface analysis, DFT, molecular docking and molecular dynamic simulation studies. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. mdpi.com [mdpi.com]
- 2. 4-(4-Fluorophenyl)piperidine | C11H14FN | CID 2759136 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. prepchem.com [prepchem.com]
- 4. researchgate.net [researchgate.net]
- 5. WO2001002357A2 - Process for the synthesis of 4-(4'-fluorophenyl)-piperidines - Google Patents [patents.google.com]
- 6. Synthesis and evaluation of 4-substituted piperidines and piperazines as balanced affinity μ opioid receptor (MOR) agonist/δ opioid receptor (DOR) antagonist ligands - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Structure-activity relationships of substituted N-benzyl piperidines in the GBR series: Synthesis of 4-(2-(bis(4-fluorophenyl)methoxy)ethyl)-1-(2-trifluoromethylbenzyl)piperidine, an allosteric modulator of the serotonin transporter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. Synthesis and pharmacological evaluation of 1-alkyl-N-[2-ethyl-2-(4-fluorophenyl)butyl]piperidine-4-carboxamide derivatives as novel antihypertensive agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. In vitro and in vivo pharmacological profile of 4-(4-fluorobenzylidene)-1-[2-[5-(4-fluorophenyl)-1H-pyrazol-4-yl] ethyl] piperidine (NRA0161) - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [4-[2-(4-Fluorophenyl)ethyl]-piperidine HCl molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b600143/docs#4-2-4-fluorophenyl-ethyl-piperidine-hcl-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check